

Safeguarding Your Research: A Comprehensive Guide to Handling 1-Methyl-1-phenylhydrazine

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Compound of Interest

Compound Name: 1-Methyl-1-phenylhydrazine

Cat. No.: B1203642

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical information for the handling and disposal of **1-Methyl-1-phenylhydrazine** (CAS No. 618-40-6). Adherence to these protocols is essential for ensuring the safety of all researchers, scientists, and drug development professionals in the laboratory environment.

Essential Safety Information at a Glance

1-Methyl-1-phenylhydrazine is a combustible liquid that is harmful if swallowed, in contact with skin, or inhaled.[1] It is known to cause skin and eye irritation.[1] Therefore, strict adherence to the personal protective equipment (PPE) and handling procedures outlined below is mandatory.

Quantitative Data for 1-Methyl-1-phenylhydrazine

For quick reference, the following table summarizes key quantitative data for **1-Methyl-1-phenylhydrazine** and relevant exposure limits for the closely related compound, phenylhydrazine.

Property	Value	Source
Physical Properties of 1-Methyl-1-phenylhydrazine		
Molecular Formula	C ₇ H ₁₀ N ₂	[2][3]
Molecular Weight	122.17 g/mol	[3]
Boiling Point	54-55 °C at 0.3 mmHg	[4]
Density	1.038 g/mL at 25 °C	[4]
Flash Point	92 °C (197.6 °F) - closed cup	[1]
Refractive Index	n ₂₀ /D 1.583	[4]
Occupational Exposure Limits for Phenylhydrazine (as a reference)		
OSHA PEL (8-hour TWA)	5 ppm (22 mg/m ³) [skin]	[5]
NIOSH REL (2-hour Ceiling)	0.14 ppm (0.6 mg/m ³) [skin]	[5]
ACGIH TLV (8-hour TWA)	0.1 ppm	[6]

Note: "skin" designation indicates the potential for significant absorption through the skin.[5]

Operational Plan: Handling 1-Methyl-1-phenylhydrazine

This section details the step-by-step procedures for the safe handling of **1-Methyl-1-phenylhydrazine** in a laboratory setting.

Engineering Controls

- Ventilation: All handling of **1-Methyl-1-phenylhydrazine** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7]

- Eyewash and Safety Shower: A calibrated and unobstructed eyewash station and safety shower must be readily accessible in the immediate work area.[8]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Methyl-1-phenylhydrazine**:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[8] Standard safety glasses are not sufficient.
- Hand Protection: Wear chemically resistant gloves.
 - Important Note: Specific breakthrough time data for **1-Methyl-1-phenylhydrazine** is not readily available. Therefore, it is crucial to consult the glove manufacturer's chemical resistance guide. Based on general recommendations for similar chemicals, nitrile or neoprene gloves are often suitable.[9][10] Always inspect gloves for any signs of degradation before and during use. Change gloves immediately if contamination is suspected.
- Skin and Body Protection: A lab coat or chemical-resistant apron must be worn. Ensure that all skin is covered.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is required.[8] A dust mask (e.g., N95) is not appropriate for vapors.[1]

Handling and Storage

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. The recommended storage temperature is 2-8°C.[4] Keep the container tightly closed.
- Dispensing: When transferring the liquid, use a grounded dispensing system to prevent static discharge. Avoid pouring. Use a syringe or cannula for transfers.
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.[7]

Spill Procedures

- Small Spills (inside a fume hood):
 - Absorb the spill with an inert, non-combustible absorbent material such as vermiculite or sand.
 - Collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spills (or spills outside a fume hood):
 - Evacuate the immediate area and alert others.
 - If safe to do so, remove all ignition sources.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.
 - Do not attempt to clean up a large spill without appropriate training and equipment.

Disposal Plan: 1-Methyl-1-phenylhydrazine Waste

Proper disposal of **1-Methyl-1-phenylhydrazine** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

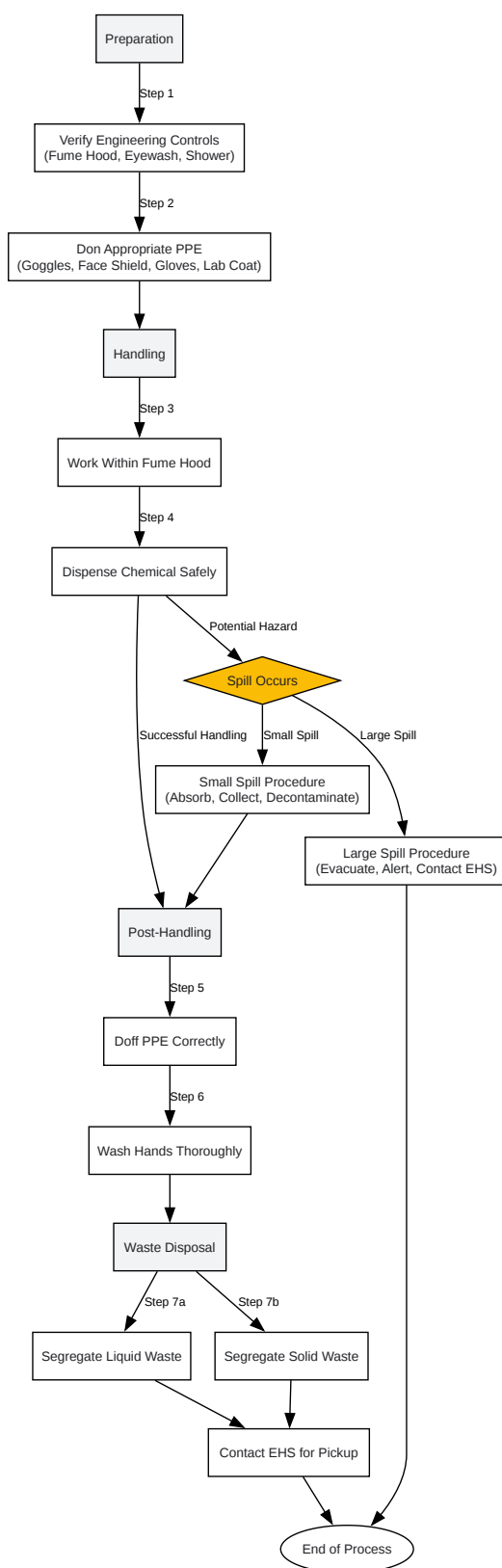
- Liquid Waste: Collect all waste **1-Methyl-1-phenylhydrazine** in a dedicated, labeled, and sealed container. Do not mix with other waste streams unless specifically instructed by your EHS department.
- Solid Waste: All contaminated materials (e.g., gloves, absorbent materials, paper towels) must be collected in a separate, sealed, and labeled container for hazardous solid waste.

Disposal Procedure

- Consult EHS: All waste disposal must be conducted in accordance with your institution's EHS guidelines and local, state, and federal regulations.
- Professional Disposal: Contact your institution's designated hazardous waste disposal service for pickup.
- Incineration: A common disposal method for this type of chemical is incineration in a licensed hazardous waste facility. Some safety data sheets suggest that the material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber. This should only be performed by trained professionals in a permitted facility.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-Methyl-1-phenylhydrazine**.



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